

An In-depth Technical Guide to the Copper-Titanium Phase Diagram

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Compound of Interest

Compound Name: Copper;titanium

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This technical guide provides a comprehensive explanation of the copper-titanium (Cu-Ti) binary phase diagram, tailored for researchers, scientists, and professionals in drug development with an interest in materials science. The Cu-Ti system is characterized by a series of intermetallic compounds and several invariant reactions, leading to complex microstructures with properties suitable for various applications.

Equilibrium Phases and Solubility Limits

The copper-titanium system consists of the terminal solid solutions, (Cu) and (Ti), and a number of intermetallic compounds. The titanium side of the diagram includes the allotropic transformation of titanium from the hexagonal close-packed (α Ti) phase to the body-centered cubic (β Ti) phase at 882°C.

Solid Solutions:

- (Cu): A face-centered cubic (FCC) solid solution of titanium in copper. The maximum solubility of titanium in copper is approximately 8 atomic % at the peritectic temperature of 885°C.[1][2]
- (α Ti): A hexagonal close-packed (HCP) solid solution of copper in titanium. The maximum solid solubility of copper in α Ti is 2.1 wt% (approximately 1.6 at. %) at the eutectoid temperature of 798°C.[3]

- (β Ti): A body-centered cubic (BCC) solid solution of copper in titanium, stable at higher temperatures.

Intermetallic Compounds:

The Cu-Ti system is rich in intermetallic phases, which form through a cascade of peritectic and other reactions.[2][4] These compounds include Ti_2Cu , TiCu , Ti_3Cu_4 , Ti_2Cu_3 , TiCu_2 , and TiCu_4 . [2][4] The equiatomic compound TiCu melts congruently.[2]

Quantitative Data Summary

The following tables summarize the key quantitative data for the invariant reactions and crystal structures of the phases present in the Cu-Ti system.

Table 1: Invariant Reactions in the Cu-Ti System

Reaction Type	Temperature (°C)	Composition (at. % Cu)	Reaction
Peritectic	~1005	~13.5	$\text{L} + \beta\text{Ti} \leftrightarrow \text{Ti}_2\text{Cu}$
Eutectic	960	43	$\text{L} \leftrightarrow \text{Ti}_2\text{Cu} + \text{TiCu}$
Congruent Melting	984	50	$\text{L} \leftrightarrow \text{TiCu}$
Peritectic	918	62.5	$\text{L} + \text{TiCu} \leftrightarrow \text{Ti}_3\text{Cu}_4$
Peritectic	878	~66.7	$\text{L} + \text{Ti}_3\text{Cu}_4 \leftrightarrow \text{TiCu}_2$
Eutectic	860	73	$\text{L} \leftrightarrow \text{TiCu}_2 + \beta'\text{Cu}_4\text{Ti}$
Peritectic	885	~78-80.9	$\text{L} + (\text{Cu}) \leftrightarrow \beta'\text{Cu}_4\text{Ti}$
Eutectoid	798	2.1 (wt%)	$\beta\text{Ti} \leftrightarrow \alpha\text{Ti} + \text{Ti}_2\text{Cu}$

Note: There is some variation in the reported temperatures and compositions in the literature.

Table 2: Crystal Structures of Phases in the Cu-Ti System

Phase	Pearson Symbol	Space Group	Prototype
(Cu)	cF4	Fm-3m	Cu
(α Ti)	hP2	P63/mmc	Mg
(β Ti)	cI2	Im-3m	W
Ti ₂ Cu	tI6	I4/mmm	MoSi ₂
TiCu	tP4	P4/nmm	γ -TiCu
Ti ₃ Cu ₄	-	-	-
Ti ₂ Cu ₃	-	-	-
TiCu ₂	oC12	Cmcm	-
α' -Cu ₄ Ti (low temp)	tI10	I4/m	Ni ₄ Mo (D1a)
β' -Cu ₄ Ti (high temp)	oP20	Pnma	Au ₄ Zr

Data synthesized from multiple sources.[5] Some crystallographic data for complex intermetallics are not fully agreed upon in all literature.

Experimental Protocols for Phase Diagram Determination

The determination of a phase diagram is a meticulous process involving the preparation of a series of alloys with varying compositions and their analysis using several characterization techniques.[6]

1. Alloy Preparation:

- **Materials:** High-purity copper (99.99% or higher) and titanium (99.9% or higher) are used as starting materials.
- **Melting:** Alloys of different compositions are typically prepared by arc melting in an inert atmosphere (e.g., argon) to prevent oxidation of titanium.[1] The samples are often flipped and remelted several times to ensure homogeneity.

- Homogenization: The as-cast alloys are sealed in quartz ampoules under vacuum and annealed at a high temperature (e.g., 800°C) for an extended period (e.g., several days to weeks) to achieve chemical equilibrium and a homogeneous microstructure.

2. Thermal Analysis:

- Differential Thermal Analysis (DTA) / Differential Scanning Calorimetry (DSC): This is a primary technique for determining the temperatures of phase transformations (liquidus, solidus, eutectic, peritectic, and eutectoid).[7]
 - Procedure: A small, homogenized sample is heated and cooled at a controlled rate (e.g., 10°C/min) in an inert atmosphere. The temperature difference between the sample and a reference material is recorded. Phase transitions are identified by endothermic (melting) or exothermic (solidification) peaks on the resulting thermogram.[8]

3. Microstructural Analysis:

- Metallography: This involves examining the microstructure of quenched samples.
 - Procedure: Samples are equilibrated at specific temperatures within two-phase regions and then rapidly quenched in water or brine to preserve the high-temperature microstructure. The quenched samples are then mounted, polished, and etched to reveal the different phases.
 - Optical and Scanning Electron Microscopy (SEM): The prepared samples are examined using optical microscopy and SEM to identify the number, morphology, and distribution of the phases present. Energy Dispersive X-ray Spectroscopy (EDS) in the SEM is used to determine the chemical composition of each phase.

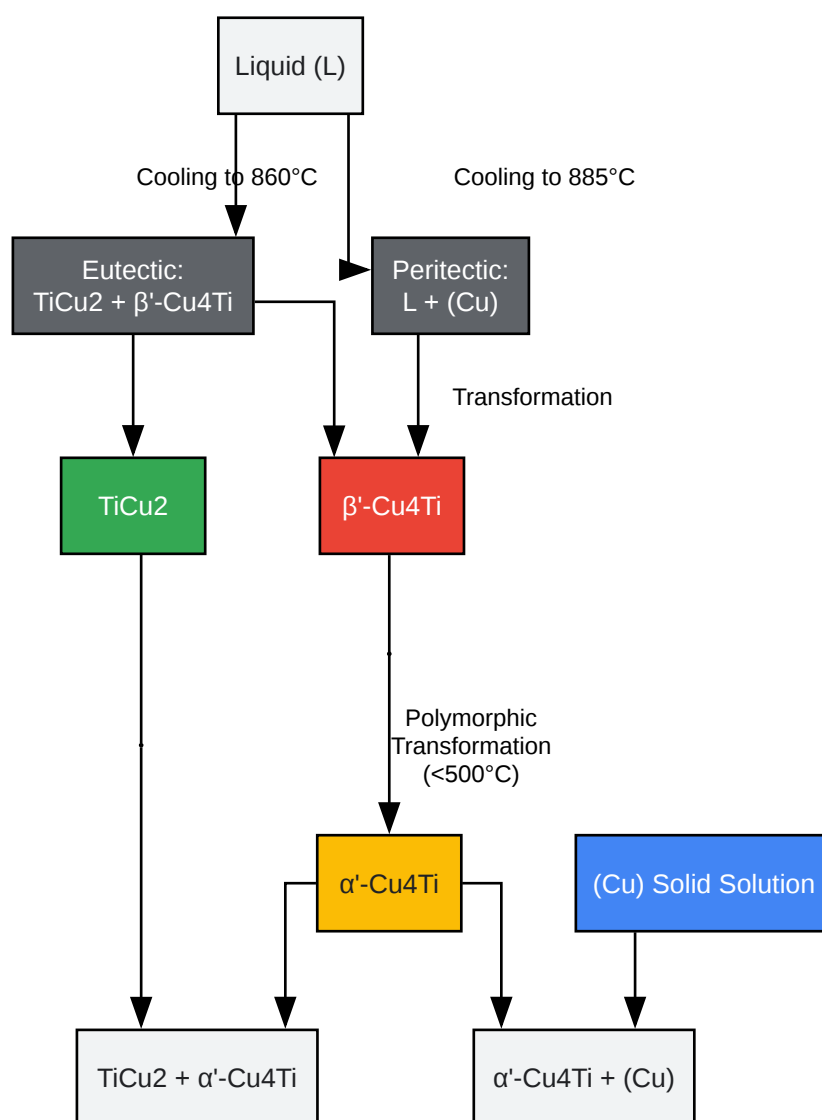
4. Phase Identification:

- X-ray Diffraction (XRD): This technique is used to identify the crystal structure of the different phases present in the alloys.[6]
 - Procedure: Powdered samples (or bulk samples) are irradiated with monochromatic X-rays. The resulting diffraction pattern is unique to the crystal structure of the material. By comparing the experimental diffraction pattern with databases (e.g., the Inorganic Crystal

Structure Database - ICSD), the phases can be identified. High-temperature XRD can also be used to track phase transformations in-situ.

Visualization of Phase Relationships

The following diagram illustrates the key phase transformations and relationships in the copper-rich side of the Cu-Ti phase diagram.



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Caption: Phase transformations on the Cu-rich side of the Cu-Ti diagram.

This guide provides a foundational understanding of the copper-titanium phase diagram, integrating quantitative data and experimental methodologies. The complexity of the intermetallic phases and their formation mechanisms offer a rich area for further research and material development.

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